

How to remove Prepodyne residue from laboratory glassware

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Prepodyne*

Cat. No.: *B1222278*

[Get Quote](#)

Technical Support Center: Glassware Cleaning

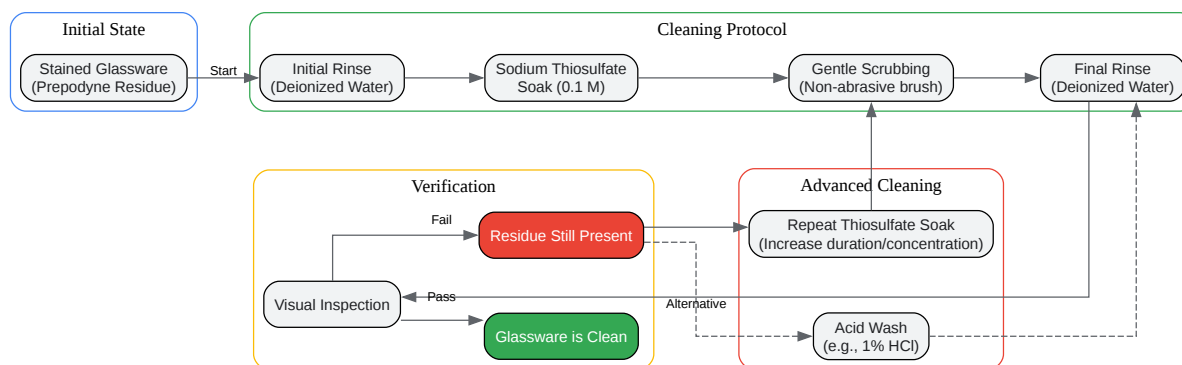
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively removing **Prepodyne** residue from laboratory glassware.

Troubleshooting Guide

Issue: Visible brown or yellow stains on glassware after using **Prepodyne**.

This is a common issue caused by the povidone-iodine complex in **Prepodyne**, which can adhere to the glass surface. The following steps outline the recommended procedure for removing these residues.

Visual Troubleshooting Workflow



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for removing **Prepodyne** residue from laboratory glassware.

Frequently Asked Questions (FAQs)

Q1: What is **Prepodyne** and why does it stain glassware?

Prepodyne is an antiseptic skin cleanser that contains povidone-iodine.[1][2][3][4][5] The povidone-iodine complex is a combination of iodine and the polymer polyvinylpyrrolidone, which provides a sustained release of iodine.[3] It is this iodine component that can adsorb onto glass surfaces, leaving a characteristic yellow to brown stain.

Q2: Can I use standard laboratory detergents to remove **Prepodyne** residue?

While standard laboratory detergents are excellent for general cleaning, they may not be sufficient to remove stubborn iodine stains from **Prepodyne**. [6][7] For complete removal, a reducing agent is often necessary to convert the iodine into a colorless and more soluble form.

Q3: Is sodium thiosulfate safe to use on all types of laboratory glassware?

Yes, a dilute solution of sodium thiosulfate is generally safe for all types of borosilicate glassware (e.g., Pyrex®) commonly used in laboratories. It is an effective reducing agent that will not damage the glass.[8][9][10][11]

Q4: What should I do if the stain persists after the sodium thiosulfate wash?

If the stain remains, you can try a few options. First, you can repeat the sodium thiosulfate wash, potentially increasing the soaking time or using a slightly more concentrated solution. If the stain is particularly stubborn, a mild acid wash (e.g., 1% hydrochloric acid) can be effective for removing any remaining inorganic residues.[12] Always follow any acid wash with a thorough rinse with deionized water.

Q5: Are there any alternative chemicals to sodium thiosulfate for removing iodine stains?

Other reducing agents can also be effective. For instance, a solution of sodium metabisulfite can be used.[13] Some sources also suggest that ascorbic acid (Vitamin C) can decolorize iodine stains.[14] However, sodium thiosulfate is widely available in most laboratories and is a reliable choice.

Data on Cleaning Agents

While specific quantitative data on the efficacy of removing **Prepodyne** residue is not readily available in the literature, the following table provides a qualitative comparison of common cleaning agents for iodine stains.

Cleaning Agent	Effectiveness on Iodine Stains	Mechanism of Action	Safety Considerations
Standard Laboratory Detergent	Low to Moderate	Surfactant action to lift surface contaminants.	Generally safe. Follow manufacturer's instructions.
Sodium Thiosulfate (0.1 M)	High	Reduces elemental iodine (colored) to iodide ions (colorless).	Generally low hazard. Wear standard personal protective equipment (PPE).
Sodium Metabisulfite	High	Acts as a reducing agent, similar to sodium thiosulfate. [13]	Can release sulfur dioxide gas, which is an irritant. Use in a well-ventilated area.
Ascorbic Acid (Vitamin C)	Moderate to High	Reduces iodine to iodide. [14]	Generally safe.
Mild Acid Wash (e.g., 1% HCl)	Moderate	Can help remove inorganic residues that may be trapping the iodine stain. [12]	Corrosive. Requires careful handling and appropriate PPE.

Experimental Protocol: Removal of Prepodyne Residue

This protocol details the steps for removing **Prepodyne** stains from laboratory glassware using a sodium thiosulfate solution.

Materials:

- Stained glassware
- Deionized water
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)

- Laboratory-grade detergent
- Non-abrasive brush or sponge
- Beakers or containers for soaking
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

Procedure:

- Initial Rinse:
 - Thoroughly rinse the stained glassware with deionized water to remove any loose residue.
- Preparation of 0.1 M Sodium Thiosulfate Solution:
 - Weigh out 24.82 grams of sodium thiosulfate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$).
 - Dissolve the sodium thiosulfate in deionized water and bring the final volume to 1 liter in a volumetric flask. Mix until fully dissolved.
- Soaking:
 - Submerge the stained glassware in the 0.1 M sodium thiosulfate solution.
 - Allow the glassware to soak for 10-15 minutes. The brown/yellow stain should disappear as the iodine is reduced to colorless iodide.
- Gentle Scrubbing:
 - If any faint stains remain, gently scrub the affected area with a non-abrasive brush or sponge while still in the sodium thiosulfate solution.
- Detergent Wash:
 - Remove the glassware from the sodium thiosulfate solution and wash it with a standard laboratory-grade detergent to remove any remaining organic residues.
- Final Rinsing:

- Rinse the glassware thoroughly with tap water to remove all traces of the detergent.
- Follow with a final rinse of deionized water to ensure no ionic contaminants are left on the surface.
- Drying:
 - Allow the glassware to air dry on a drying rack or place it in a drying oven. Avoid wiping with paper towels to prevent fiber contamination.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. petsdrugmart.ca [petsdrugmart.ca]
- 2. Prepodyne HS for Animal Use (Canada) - Drugs.com [drugs.com]
- 3. PREPODYNE® GEN West Penetone Canada | Your cleaning solutions resource [westpenetone.com]
- 4. greenhawk.com [greenhawk.com]
- 5. Prepodyne Scrub, 1L [brubachersharness.ca]
- 6. How to Clean Laboratory Glassware: A Comprehensive Guide | Lab Manager [labmanager.com]
- 7. usalab.com [usalab.com]
- 8. US6309471B1 - Rapid removal of iodine stains - Google Patents [patents.google.com]
- 9. How to Remove Iodine Stains: Tips and Guidelines | HowStuffWorks [home.howstuffworks.com]
- 10. Iodine stain | UK Science Technician Community [community.preproom.org]
- 11. Sciencemadness Discussion Board - Iodine stain damage and iodine storage - Powered by XMB 1.9.11 [sciencemadness.org]
- 12. watersciences.unl.edu [watersciences.unl.edu]

- 13. Reddit - The heart of the internet [reddit.com]
- 14. quora.com [quora.com]
- To cite this document: BenchChem. [How to remove Prepodyne residue from laboratory glassware]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222278#how-to-remove-prepodyne-residue-from-laboratory-glassware]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com